Application Notes: Utilizing DAU 5884 Hydrochloride in Smooth Muscle Contractility Assays

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Compound of Interest	
Compound Name:	*DAU 5884 hydrochloride*
CAS No.:	*131780-47-7*
Cat. No.:	*B143469*

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Introduction

DAU 5884 hydrochloride is a potent and selective antagonist of the muscarinic M3 receptor. In the field of pharmacology and drug development, the study of smooth muscle contractility is crucial for understanding the physiological and pathophysiological roles of various receptors and for screening potential therapeutic agents. Muscarinic M3 receptors are predominantly expressed on smooth muscle cells and mediate contractile responses to acetylcholine. Therefore, **DAU 5884 hydrochloride** serves as a valuable pharmacological tool for investigating M3 receptor function in smooth muscle tissues from various organ systems, including the gastrointestinal tract, airways, and urinary bladder.

These application notes provide a comprehensive guide to the use of **DAU 5884 hydrochloride** in in vitro smooth muscle contractility assays. The protocols detailed below are based on the widely used isolated organ bath technique, a robust method for quantifying the effects of pharmacological agents on tissue contractility.

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Principle of the Assay

The isolated organ bath assay allows for the measurement of isometric or isotonic contractions of isolated smooth muscle strips in a controlled physiological environment. The principle of using **DAU 5884 hydrochloride** in this assay is based on the principles of competitive antagonism. By pre-incubating the smooth muscle tissue with DAU 5884, the binding of a muscarinic agonist, such as acetylcholine or carbachol, to the M3 receptors is competitively inhibited. This results in a rightward shift of the agonist's concentration-response curve, allowing for the quantification of the antagonist's potency, typically expressed as a pA2 value. The pA2 is the negative logarithm of the molar concentration of an antagonist that necessitates a doubling of the agonist concentration to elicit the same response.

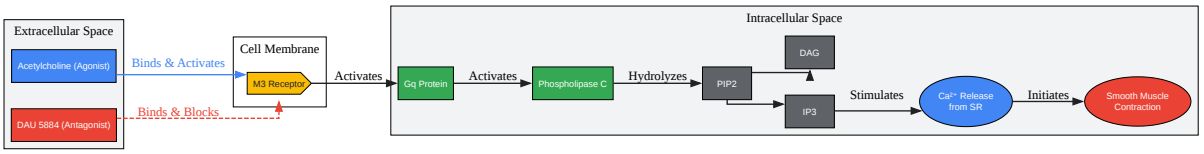
Data Presentation

While specific pA2 values for **DAU 5884 hydrochloride** in smooth muscle contractility assays are not readily available in the cited literature, the following table presents data for other well-characterized M3 receptor antagonists to illustrate the expected potency and selectivity.

Compound	Tissue	Agonist	pA2 Value	Reference
DAU 5884 hydrochloride	Bovine Tracheal Smooth Muscle	Methacholine	Data not available	[1]
4-DAMP	Guinea Pig Ileum	Carbachol	8.68 ± 0.11	[2]
Darifenacin	Guinea Pig Ileum	Carbachol	8.50 ± 0.13	[2]
4-DAMP	Human Colon Circular Muscle	Carbachol	9.41 ± 0.23	
4-DAMP	Human Colon Longitudinal Muscle	Carbachol	9.09 ± 0.16	

Signaling Pathway

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Caption: M3 receptor signaling pathway in smooth muscle contraction and the antagonistic action of DAU 5884.

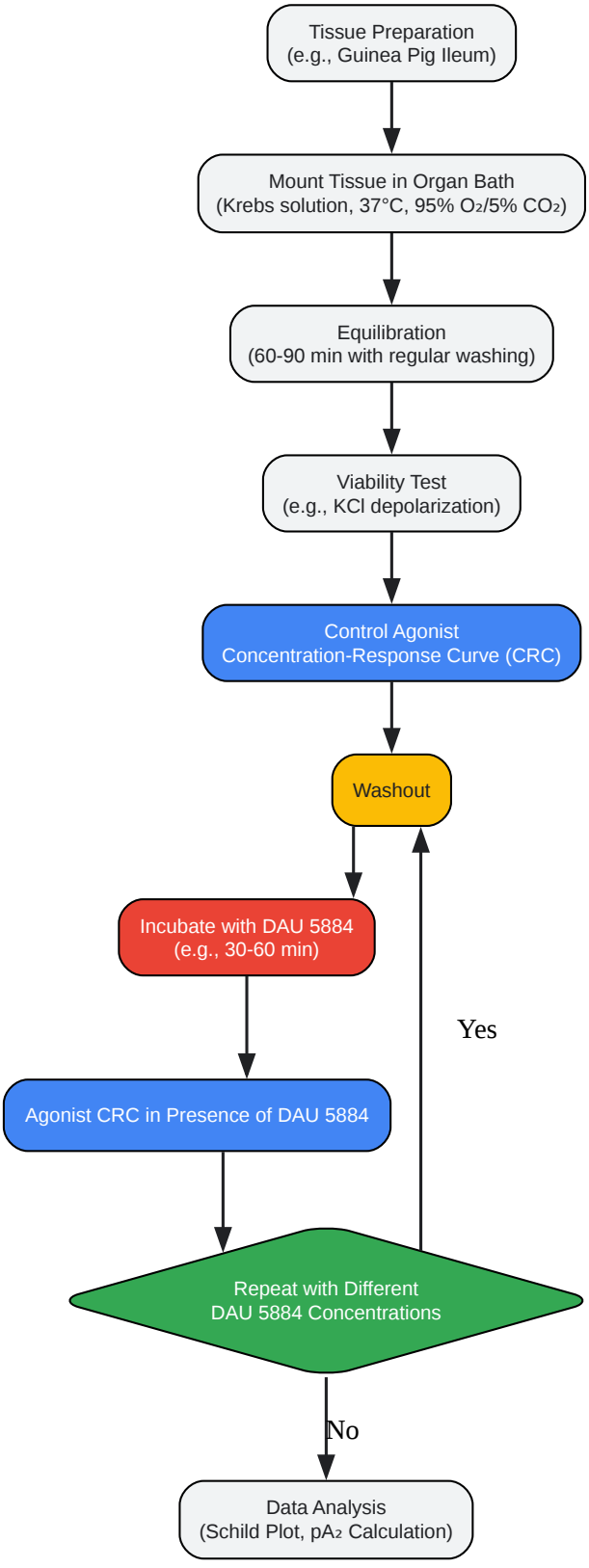
Experimental Protocols

Materials and Reagents

- **DAU 5884 hydrochloride**
- Isolated smooth muscle tissue (e.g., guinea pig ileum, rat trachea, human colon)
- Physiological salt solution (e.g., Krebs-Henseleit solution)
  - Composition (in mM): NaCl 118, KCl 4.7, CaCl2 2.5, MgSO4 1.2, KH2PO4 1.2, NaHCO3 25, Glucose 11.
- Muscarinic agonist (e.g., acetylcholine chloride, carbachol)
- Distilled water
- Gas mixture: 95% O2 / 5% CO2
- Isolated organ bath system equipped with isometric force transducers and a data acquisition system.
- Standard laboratory glassware and consumables.

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Experimental Workflow



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- 2. Receptor signaling mechanisms underlying muscarinic agonist-evoked contraction in guinea-pig ileal longitudinal smooth muscle - PMC [pmc.ncbi.nlm.nih.gov]
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